



L-Fucose: A Versatile Tool for Interrogating Glycobiology

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

L-fucose, a deoxyhexose sugar, is a critical monosaccharide in glycobiology, playing a pivotal role in a myriad of cellular processes through its incorporation into glycans—a process termed fucosylation. The strategic manipulation of fucosylation using **L-fucose** and its analogs has emerged as a powerful approach to investigate and modulate fundamental biological functions. These tools are invaluable for researchers in basic science and professionals in drug development, offering insights into cell-cell recognition, immune responses, and signaling pathways. This document provides detailed application notes and experimental protocols for utilizing **L-fucose** and its derivatives as metabolic labels and inhibitors to explore the dynamic world of fucosylated glycans.

Application 1: Metabolic Labeling of Fucosylated Glycans

Metabolic glycoengineering using **L-fucose** analogs allows for the introduction of bioorthogonal functional groups into newly synthesized glycans. These chemical "handles" enable the visualization, identification, and purification of fucosylated glycoproteins. Peracetylated, azide-, or alkyne-modified fucose analogs are cell-permeable and are processed by the fucose salvage pathway, leading to their incorporation into cellular glycoconjugates.

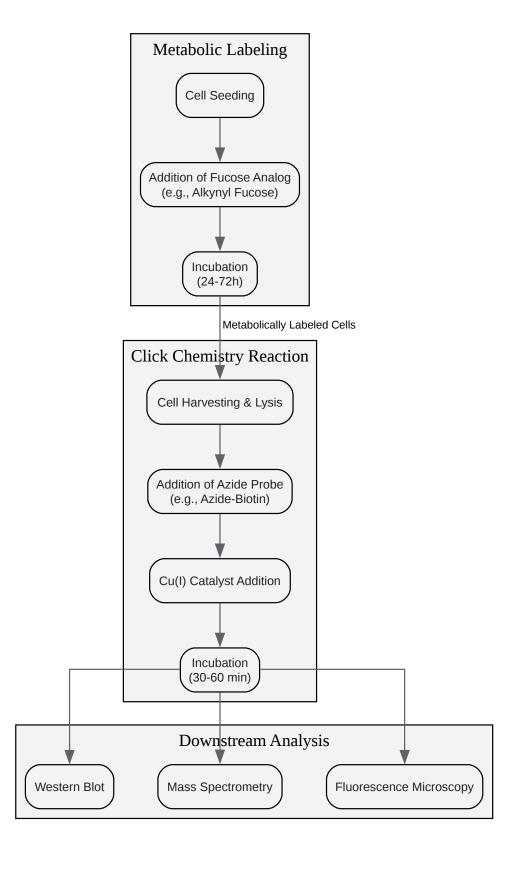
Quantitative Data for Metabolic Labeling



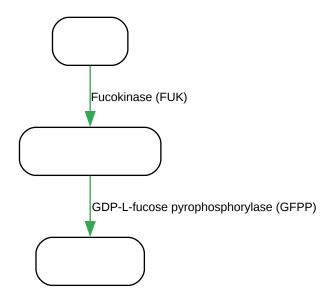
Parameter	Peracetylated 6- Azidofucose (Ac46AzFuc)	Peracetylated 6- Alkynylfucose (Ac46AlkFuc)	Reference(s)
Typical Concentration	50-100 μΜ	50-100 μΜ	[1][2]
Incubation Time	24-72 hours	24-72 hours	[1][3]
Cell Line Examples	Jurkat, HEK293, Neuro2A	Jurkat, HEK293, Neuro2A	[2]
Bioorthogonal Reaction	Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) or Strain- promoted Alkyne- Azide Cycloaddition (SPAAC)	Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC)	

Experimental Workflow: Metabolic Labeling and Detection



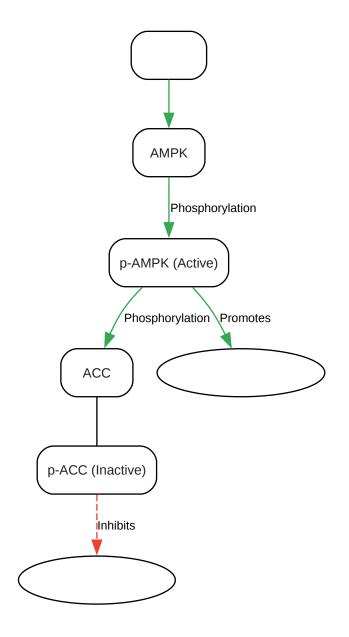












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